

In-Depth Technical Guide: 1-Ethoxy-2-(2-methoxyethoxy)ethane

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Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

Cat. No.: B092314

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and applications of **1-Ethoxy-2-(2-methoxyethoxy)ethane**, a versatile organic solvent.

Core Physicochemical Properties

1-Ethoxy-2-(2-methoxyethoxy)ethane, also known by synonyms such as Diethylene Glycol Ethyl Methyl Ether and 2,5,8-Trioxadecane, is an organic compound with the chemical formula $C_7H_{16}O_3$.^[1] Its molecular weight is approximately 148.20 g/mol.^[2]^[1] This compound presents as a colorless, transparent liquid at room temperature.^[2]

Quantitative Data Summary

The key quantitative properties of **1-Ethoxy-2-(2-methoxyethoxy)ethane** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	148.20 g/mol	[1]
Molecular Formula	C7H16O3	[2][1]
CAS Number	1002-67-1	[3]
Density	0.908 g/cm ³	[2][3]
Boiling Point	167.9 °C at 760 mmHg	[2][3]
Melting Point	-72 °C	[3]
Flash Point	53.8 °C	[2][3]
Water Solubility	1000 g/L at 20 °C	[3]
Refractive Index	1.4080 - 1.4120	[3]
Purity	≥ 99.0%	[2]
Moisture Content	< 0.1%	[2]
Acidity	< 0.01%	[2]

Applications in Research and Development

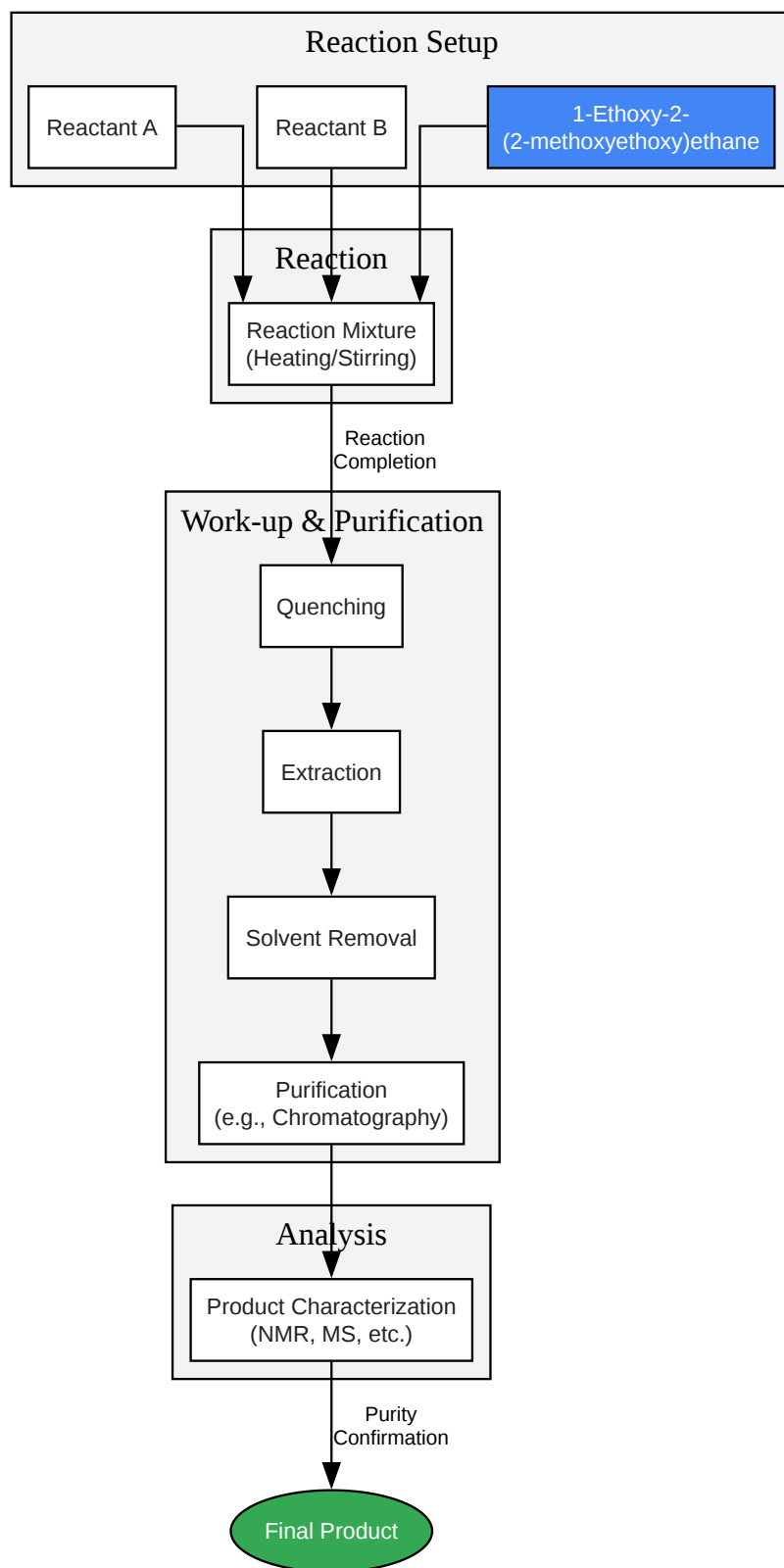
The primary application of **1-Ethoxy-2-(2-methoxyethoxy)ethane** is as a solvent in organic synthesis.[2] Its ability to dissolve a wide range of substances makes it valuable in the production of complex chemical compounds.[2] It is also utilized in the formulation of inks and coatings, where it enhances stability and performance.[2]

Experimental Protocols

Detailed experimental protocols for specific syntheses or analyses using **1-Ethoxy-2-(2-methoxyethoxy)ethane** are not available within the cited search results. Researchers should refer to specific scholarly articles or established laboratory manuals for detailed methodologies relevant to their work.

Conceptual Workflow: Application in Organic Synthesis

The following diagram illustrates a generalized workflow for the use of **1-Ethoxy-2-(2-methoxyethoxy)ethane** as a solvent in an organic synthesis reaction.



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Conceptual workflow for organic synthesis.

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References

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